

# western blot protocol for measuring PP2A activity after MP07-66 treatment

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Compound of Interest		
Compound Name:	MP07-66	
Cat. No.:	B8229418	Get Quote

## **Application Note & Protocol**

Topic: Western Blot Protocol for Measuring PP2A Activity Following MP07-66 Treatment

Audience: Researchers, scientists, and drug development professionals.

## Introduction

Protein Phosphatase 2A (PP2A) is a critical serine/threonine phosphatase that acts as a tumor suppressor by regulating various signaling pathways involved in cell growth, proliferation, and apoptosis. Its activity is often suppressed in various cancers. **MP07-66** is a novel FTY720 analog that has been identified as a PP2A-activating drug. It functions by disrupting the interaction between PP2A and its endogenous inhibitor, SET, leading to the reactivation of PP2A's phosphatase activity.[1][2][3] This reactivation can, in turn, dephosphorylate key oncogenic proteins, making **MP07-66** a promising candidate for cancer therapy.[4][5]

This document provides a detailed protocol for assessing the activity of PP2A in cell culture following treatment with MP07-66. While direct measurement of phosphatase activity often involves colorimetric or fluorescent assays using synthetic phosphopeptides[6][7][8], Western blotting offers a robust and widely accessible method to indirectly measure PP2A activity by quantifying the dephosphorylation of its downstream target proteins. This protocol will focus on using Western blot to detect changes in the phosphorylation status of a known PP2A substrate as a readout for MP07-66-induced PP2A activation.



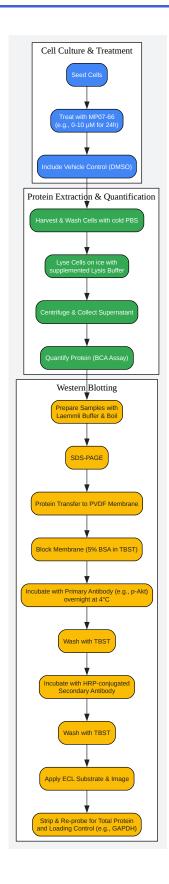
## **Signaling Pathway of MP07-66 Action**

The diagram below illustrates the mechanism by which MP07-66 activates PP2A and its downstream effects. In cancer cells, the SET protein often binds to PP2A, inhibiting its tumor-suppressive phosphatase activity. MP07-66 disrupts this SET-PP2A complex, releasing active PP2A.[1][2][3] The reactivated PP2A can then dephosphorylate pro-survival proteins, such as phosphorylated Akt (p-Akt) and Bcl-2 (p-Bcl2), thereby promoting apoptosis.[9]









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